

# Storage & Solubility Specifications

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## Compound Focus: Nvp-adw742

CAS No.: 475488-23-4

Cat. No.: S548342

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The following table consolidates key physical property and storage data for **NVP-ADW742** from multiple supplier sources [1] [2] [3].

Property	Specification	Notes / Source
Molecular Weight	453.58 g/mol	[1] [2] [3]
Cas No.	475488-23-4	[1] [2] [3]
Purity	>99% (e.g., 99.30%, 99.73%)	Batch-dependent [1] [2]
Recommended Powder Storage	Desiccate at -20°C	[1] [3] [4]
Solubility in DMSO	~10-22 mg/mL (22.04 - 48.5 mM)	Varies by batch and solvent age. "Moisture-absorbing DMSO reduces solubility" - use fresh DMSO [1] [2] [3].
Solubility in Ethanol	~12-20 mg/mL (26.45 - 44.0 mM)	[2] [3] [4]
Solubility in Water	Insoluble	[2] [3] [4]

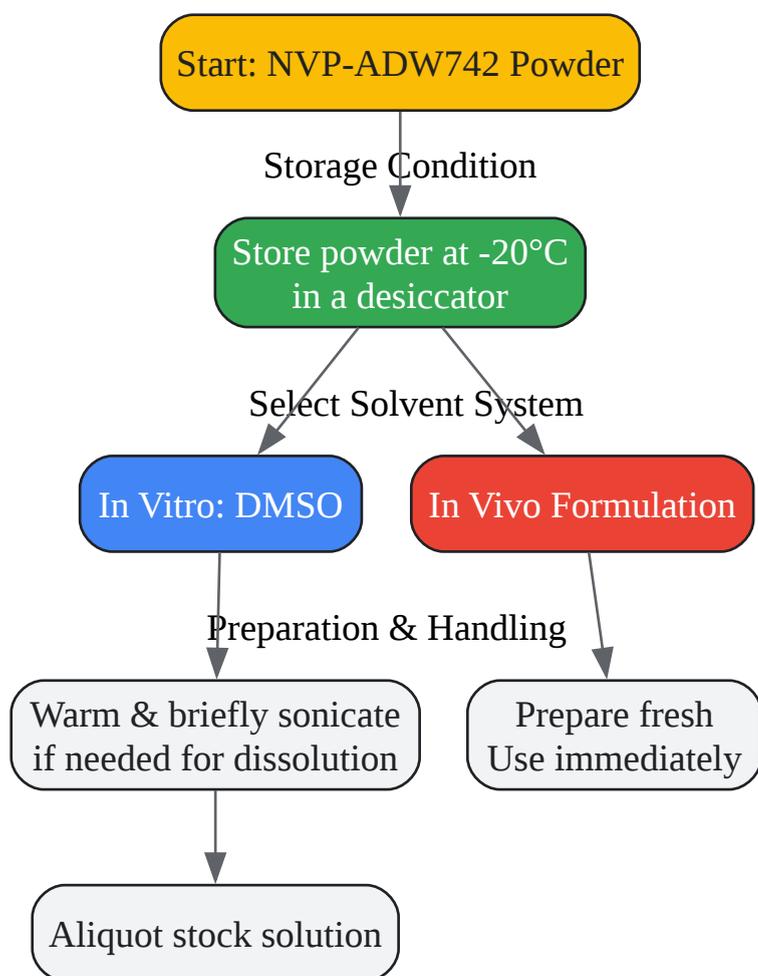
## Stock Solution & In Vivo Formulation Guide

This table outlines standard protocols for preparing stock and working solutions of **NVP-ADW742**.

Application	Solvent	Typical Concentration	Storage & Stability	Source
In Vitro Stock	DMSO	10 - 22 mg/mL	<b>-80°C for 2 years; -20°C for 1 year.</b> Aliquot to avoid repeated freeze-thaw cycles.	[1] [3]
In Vivo (Solution)	5% DMSO + 40% PEG300 + 5% Tween 80 + 50% ddH <sub>2</sub> O	1.1 mg/mL (2.43 mM)	Prepared solution should be used immediately for optimal results.	[2] [3]
In Vivo (Suspension)	CMC-Na solution	≥5 mg/mL	Mix evenly to obtain a homogeneous suspension.	[2] [3]

## Experimental Workflow for Storage and Use

The diagram below illustrates the key decision points for handling **NVP-ADW742** based on the information above.



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## Key Technical Notes for Troubleshooting

- **Solubility Issues:** If you encounter difficulties dissolving **NVP-ADW742** in DMSO, gently warm the tube to **37°C** and use a brief session in an ultrasonic bath to aid dissolution [4].
- **Solution Stability:** While stock solutions in DMSO are stable for long periods when stored properly, **in vivo formulations** (especially suspensions) should be prepared freshly and used on the same day to ensure stability and accurate dosing [2] [3].
- **Quality Note:** Selleckchem indicates that slight batch-to-batch variations in solubility are normal and are due to their in-house testing [3].

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## References

1. NVP-ADW742 - IGF-1R Inhibitor [medchemexpress.com]
2. NVP-ADW742 | IGF-1R inhibitor | Mechanism | Concentration [selleckchem.com]
3. NVP-ADW742 Datasheet [selleckchem.com]
4. - NVP | CAS:475488-23-4 | Selective... | Manufacturer BioCrick ADW 742 [biocrick.com]

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